

Advanced Molecular Weight & Formula Analysis: 3-(3-Fluorophenyl)cyclohexanone[1][2]

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Compound of Interest

Compound Name: 3-(3-Fluorophenyl)cyclohexanone

Cat. No.: B15243568

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Executive Summary

3-(3-Fluorophenyl)cyclohexanone (CAS: 504411-52-3) is a functionalized cyclic ketone frequently utilized as an intermediate in the synthesis of analgesic agents (e.g., Tramadol analogs) and serotonin reuptake inhibitors.[1][2] Its structural integrity relies on the precise positioning of the fluorine atom on the phenyl ring and the cyclohexanone substitution pattern.

This guide provides a rigorous analytical framework for confirming the molecular formula $C_{12}H_{13}FO$ and molecular weight 192.23 g/mol, distinguishing it from its structural isomers (e.g., the 4-isomer, CAS 40503-87-5).

Physicochemical Identity & Theoretical Framework

Before experimental validation, the theoretical baseline must be established to calibrate analytical instruments.

Property	Value	Notes
IUPAC Name	3-(3-Fluorophenyl)cyclohexan-1-one	Meta-substitution is critical for bioactivity.[1][2]
Molecular Formula	C ₁₂ H ₁₃ FO	Confirmed via HRMS and Elemental Analysis.[1]
Average Molecular Weight	192.23 g/mol	Used for stoichiometric calculations.[1]
Monoisotopic Mass	192.09504 Da	Required for High-Resolution Mass Spectrometry (HRMS). [1][2]
Exact Mass (M+H) ⁺	193.10232 Da	The target ion in ESI(+) mode.
CAS Number	504411-52-3	Specific to the 3-isomer (racemic).[1]

1.1 Isotopic Abundance Prediction

For a molecule of C₁₂H₁₃FO, the primary isotopic envelope (M+1) is driven by ¹³C natural abundance (1.1%).

- M (100%): 192.0950
- M+1 (~13.4%): 193.0984 (Due to 12 carbons × 1.1%).
- M+2 (~0.8%): Negligible for routine analysis but visible in high-dynamic-range scans.[1][2]

High-Resolution Mass Spectrometry (HRMS) Protocol

HRMS is the gold standard for formula confirmation.[1] The presence of Fluorine (monoisotopic, ¹⁹F) simplifies the mass spectrum compared to Chloro- or Bromo- analogs, as there is no M+2 isotope pattern characteristic of halogens.[2]

2.1 Experimental Workflow

- Instrument: Q-TOF or Orbitrap MS.[1][2][3]

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Solvent System: Methanol/Water (50:50) + 0.1% Formic Acid (proton source).

2.2 Fragmentation Logic (MS/MS)

Upon collision-induced dissociation (CID), 3-substituted cyclohexanones exhibit characteristic fragmentation distinct from linear ketones.[\[1\]](#)[\[2\]](#)

- Parent Ion: m/z 193.1023 $[M+H]^+$.[\[1\]](#)
- Primary Loss (Water): m/z 175.09 $[M+H - H_2O]^+$.[\[1\]](#) Common in cyclic ketones, often preceded by tautomerization.
- Retro-Diels-Alder (RDA) Cleavage:
 - Cyclohexanone ring opening often leads to the loss of ethylene (C_2H_4 , 28 Da) or propene fragments.
 - Diagnostic Ion: m/z 97 (Fluorophenyl cation, $C_6H_4F^+$) or m/z 109 (Fluorobenzyl cation).
- McLafferty Rearrangement: Less dominant in cyclic systems than linear ones but can occur if ring opening precedes fragmentation.[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Validation

While MS provides the formula, NMR confirms the connectivity (3-isomer vs. 4-isomer).

3.1 ^{19}F NMR (The Fingerprint)

Fluorine NMR is the fastest method to verify the oxidation state and position of the fluorine.

- Chemical Shift: δ -110 to -115 ppm (Multiplet).[\[1\]](#)[\[2\]](#)
- Pattern: The signal will appear as a complex multiplet (ddd) due to coupling with aromatic protons ($^3J_{HF}$, $^4J_{HF}$).
- Distinction: A para-substituted isomer (4-F) would appear as a simpler triplet-of-triplets or quartet structure around -118 ppm.[\[1\]](#)

3.2 ^1H NMR (400 MHz, CDCl_3)

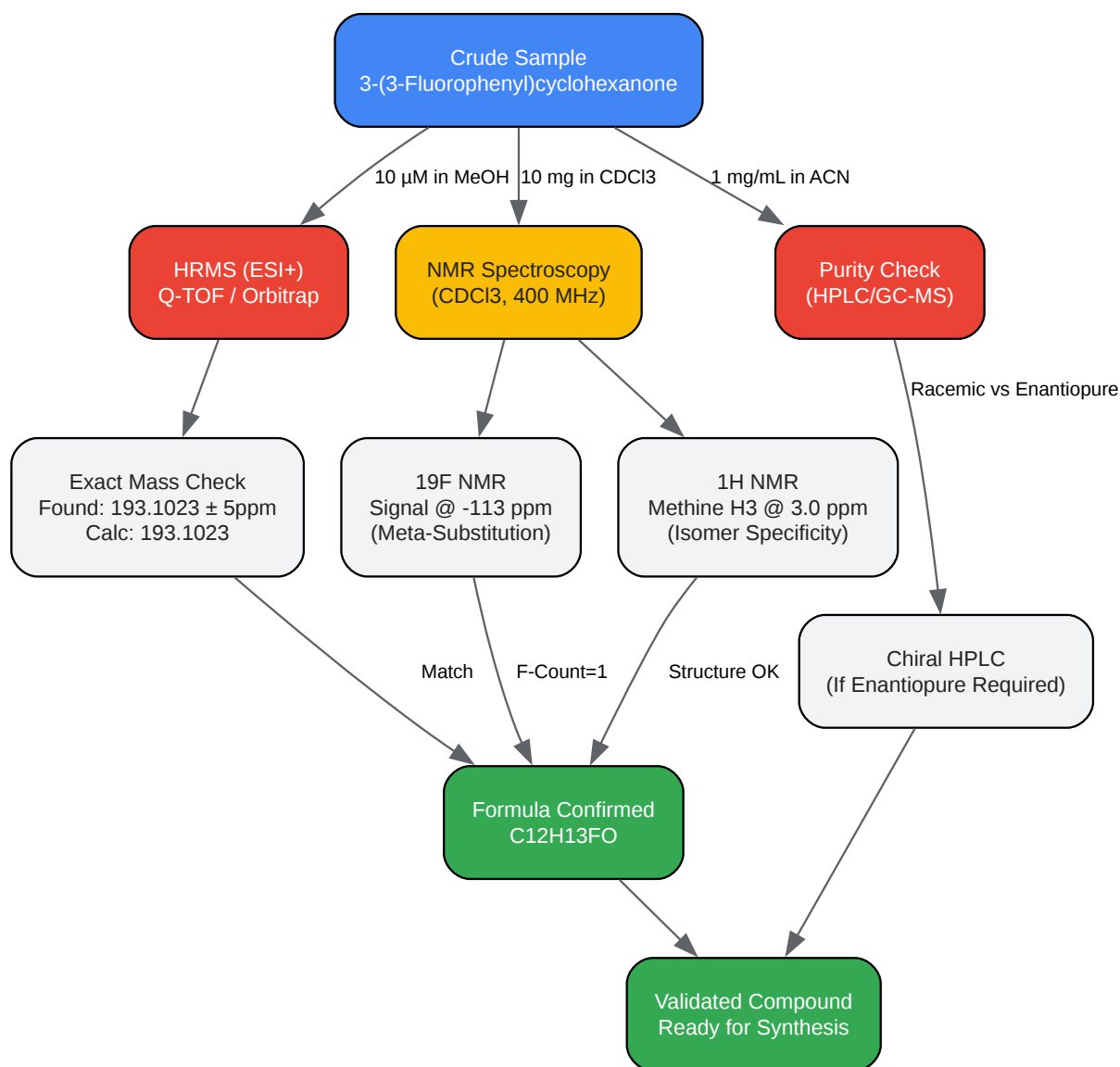
- Aromatic Region (6.8 – 7.4 ppm): 4 protons.
 - Look for the specific splitting of the proton ortho to the Fluorine and the alkyl group.
- Benzylic Methine (H_3) (~2.9 – 3.1 ppm):
 - This is the diagnostic signal for the 3-isomer.^[1] It appears as a multiplet (tt) integrating to 1H.
 - Contrast: In the 4-isomer, this proton is more shielded and symmetric.
- -Protons (H_2 & H_6):
 - The protons adjacent to the carbonyl appear as multiplets between 2.3 – 2.6 ppm.^[1]
 - The H_2 protons will show geminal coupling (~14 Hz) and vicinal coupling to the H_3 methine.

3.3 ^{13}C NMR (100 MHz, CDCl_3)

- Carbonyl (C_1): ~210.5 ppm.
- C-F Couplings:
 - C_3' (C-F): Doublet, $^1J_{\text{CF}} \approx 245$ Hz (~163 ppm).
 - C_2'/C_4' : Doublet, $^2J_{\text{CF}} \approx 21$ Hz (~114 ppm).
 - This "doublet splitting" of carbon signals is definitive proof of the Fluorine incorporation.

Analytical Workflow Visualization

The following diagram illustrates the decision matrix for validating the molecular weight and structure of **3-(3-Fluorophenyl)cyclohexanone**.



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Caption: Integrated analytical workflow for the structural validation of **3-(3-Fluorophenyl)cyclohexanone**, linking mass accuracy to structural connectivity.

Experimental Protocols

Protocol A: HRMS Sample Preparation

- Stock Solution: Dissolve 1 mg of compound in 1 mL of HPLC-grade Methanol.
- Working Solution: Dilute 10 μ L of stock into 990 μ L of 50:50 Methanol/Water (+0.1% Formic Acid).
- Injection: Direct infusion at 5 μ L/min or LC-MS injection (C18 column, Gradient 5-95% ACN).
- Criteria: Mass error < 5 ppm; Isotope ratio (M+1/M) within 10% of theoretical.

Protocol B: NMR Characterization

- Solvent: Deuteriochloroform (CDCl_3) with 0.03% TMS.
- Concentration: 10–15 mg in 0.6 mL solvent (high concentration required for clear ^{13}C C-F coupling resolution).
- Parameter Set:
 - ^1H : 16 scans, D1 = 1.0 sec.
 - ^{13}C : 512 scans, D1 = 2.0 sec (ensure relaxation for quaternary carbons).
 - ^{19}F : 32 scans, coupled or decoupled (decoupled simplifies the singlet/multiplet check).

References

- Synthesis and Catalytic Properties: Fei, F., et al. (2018). Synthesis, Structures, and Catalytic Properties of Dinuclear Iridium(I) Complexes... (describing the synthesis of CAS 504411-52-3 via conjugate addition). Source:
- General MS Fragmentation: McLafferty, F. W., & Turecek, F. (1993). Interpretation of Mass Spectra. University Science Books.
- Fluorine NMR Shifts: Dolbier, W. R. (2009). Guide to Fluorine NMR for Organic Chemists. Wiley.^[1] (Reference for meta-F chemical shifts).
- Isomer Data Comparison: PubChem. 4-(3-Fluorophenyl)cyclohexanone (CAS 40503-87-5).^{[1][2][4]} (Used for comparative exclusion of the 4-isomer).^[1] Source: ^[4]

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Sources

- [1. bocsci.com \[bocsci.com\]](https://www.bocsci.com)
- [2. 3-\(3-fluorophenyl\)cyclohexanone - CAS号 504411-52-3 - 摩熵化学 \[molaid.com\]](#)
- [3. Mass Fragmentation Characteristics of Ketamine Analogues \[zpxb.xml-journal.net\]](https://zpxb.xml-journal.net)
- [4. 4-\(3-Fluorophenyl\)cyclohexanone | C12H13FO | CID 18953142 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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